

Characterization of 5-Methyl-5-phenylmorpholin-3-one: A Spectroscopic Guide

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Compound of Interest

Compound Name: 5-Methyl-5-phenylmorpholin-3-one

CAS No.: 1398503-90-6

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This in-depth technical guide provides a detailed analysis of the spectral data for the compound **5-Methyl-5-phenylmorpholin-3-one**. This document is intended for researchers, scientists, and professionals in drug development who are working with or synthesizing similar morpholinone scaffolds. The following sections offer a comprehensive interpretation of its predicted ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, grounded in established spectroscopic principles and supported by data from analogous structures.

Introduction to 5-Methyl-5-phenylmorpholin-3-one

5-Methyl-5-phenylmorpholin-3-one is a heterocyclic compound belonging to the morpholinone class. The morpholine ring is a common scaffold in medicinal chemistry, and its derivatives have shown a wide range of biological activities.^[1] The presence of a chiral center at the 5-position, along with a phenyl and a methyl group, suggests potential for stereospecific interactions with biological targets. Accurate characterization of this molecule is paramount for its identification, purity assessment, and further development.

While a complete set of experimentally-derived spectral data for **5-Methyl-5-phenylmorpholin-3-one** is not readily available in published literature, this guide provides a robust, predicted

characterization based on the analysis of closely related compounds and foundational spectroscopic theory. This predictive approach allows for a reliable preliminary identification and structural verification.

Figure 1: Structure of **5-Methyl-5-phenylmorpholin-3-one**.

Predicted ^1H NMR Spectral Data

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The predicted ^1H NMR spectrum of **5-Methyl-5-phenylmorpholin-3-one** in CDCl_3 is detailed below.

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument: A 400 MHz (or higher) NMR spectrometer.
- Parameters:
 - Pulse Program: Standard single-pulse sequence.
 - Number of Scans: 16-64, depending on sample concentration.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: 0-12 ppm.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the TMS signal at 0.00 ppm.

Table 1: Predicted ^1H NMR Data for **5-Methyl-5-phenylmorpholin-3-one** in CDCl_3

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.2-7.4	Multiplet	5H	Phenyl-H	The aromatic protons of the phenyl group are expected to resonate in this region, typical for monosubstituted benzene rings. ^[2]
~4.5-4.7	Doublet	1H	H-2a (axial)	The methylene protons adjacent to the oxygen and amide nitrogen are diastereotopic. The axial proton is expected to be more deshielded.
~4.2-4.4	Doublet	1H	H-2b (equatorial)	The equatorial proton is expected to be more shielded compared to the axial proton.
~3.8-4.0	Doublet	1H	H-6a (axial)	The methylene protons adjacent to the nitrogen are also diastereotopic.
~3.5-3.7	Doublet	1H	H-6b (equatorial)	The equatorial proton is expected to be more shielded.

~1.7	Singlet	3H	Methyl-H	The methyl group at the chiral center is a singlet as there are no adjacent protons for coupling.
~2.5-3.5	Broad Singlet	1H	NH	The amide proton chemical shift can be variable and often appears as a broad signal.

Interpretation and Causality:

The predicted spectrum is based on the analysis of similar morpholinone structures.[3][4] The diastereotopic nature of the methylene protons at positions 2 and 6 is a key feature, arising from the chiral center at C5. This results in distinct signals for the axial and equatorial protons, likely appearing as doublets due to geminal coupling. The phenyl group protons are expected to appear as a complex multiplet in the aromatic region. The methyl group, being attached to a quaternary carbon, will present as a singlet. The amide proton's chemical shift can be influenced by solvent and concentration, often appearing as a broad singlet.

Predicted ^{13}C NMR Spectral Data

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in a molecule gives a distinct signal.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.
- Instrument: A 100 MHz (or higher) NMR spectrometer.

- Parameters:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
 - Relaxation Delay: 2 seconds.
 - Spectral Width: 0-200 ppm.
- Data Processing: Apply Fourier transformation and reference the spectrum to the CDCl_3 solvent peak at 77.16 ppm.[\[5\]](#)

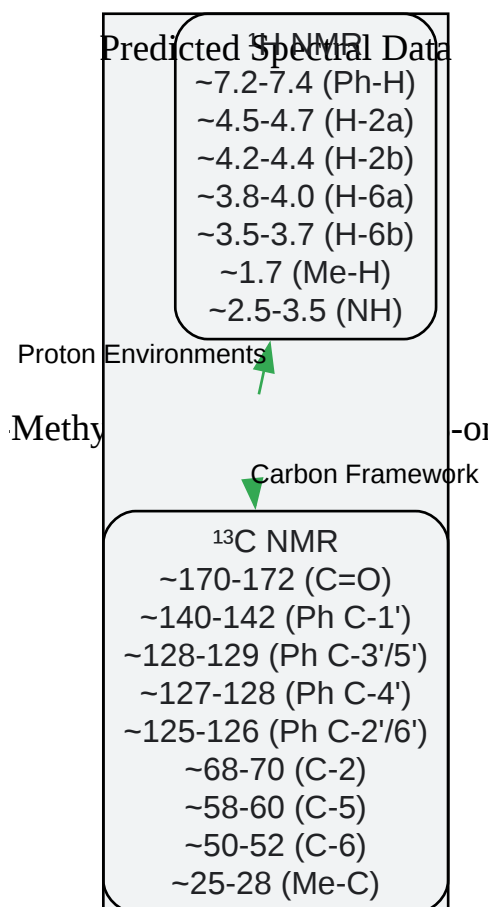
Table 2: Predicted ^{13}C NMR Data for **5-Methyl-5-phenylmorpholin-3-one** in CDCl_3

Chemical Shift (δ , ppm)	Assignment	Rationale
~170-172	C=O (Amide)	The carbonyl carbon of the amide is expected to be significantly deshielded and appear in this region. ^[6]
~140-142	Phenyl C-1' (ipso)	The quaternary carbon of the phenyl ring attached to the morpholinone ring.
~128-129	Phenyl C-3'/5'	The meta carbons of the phenyl ring.
~127-128	Phenyl C-4'	The para carbon of the phenyl ring.
~125-126	Phenyl C-2'/6'	The ortho carbons of the phenyl ring.
~68-70	C-2	The carbon adjacent to the ether oxygen is expected in this range. ^[7]
~58-60	C-5	The quaternary carbon bearing the phenyl and methyl groups.
~50-52	C-6	The carbon adjacent to the amide nitrogen.
~25-28	Methyl-C	The methyl carbon is expected in the aliphatic region.

Interpretation and Causality:

The predicted chemical shifts are based on established ranges for similar functional groups and comparison with related morpholinone structures.^{[8][9]} The amide carbonyl carbon is the most downfield signal. The aromatic carbons of the phenyl group will appear in the typical aromatic region (125-145 ppm). The carbons of the morpholinone ring are distinguished by their proximity to the heteroatoms; C-2 (adjacent to oxygen) is expected to be more deshielded

than C-6 (adjacent to nitrogen). The quaternary carbon at C-5 will likely have a lower intensity due to the absence of an attached proton.



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Figure 2: Predicted NMR Data Correlation Diagram.

Predicted Infrared (IR) Spectral Data

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (NaCl or KBr) or by using an Attenuated Total Reflectance (ATR) accessory.
- **Instrument:** A Fourier-Transform Infrared (FTIR) spectrometer.

- Parameters:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Data Processing: The resulting interferogram is Fourier-transformed to produce the IR spectrum.

Table 3: Predicted IR Absorption Bands for **5-Methyl-5-phenylmorpholin-3-one**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
~3200-3300	Medium, Broad	N-H Stretch (Amide)	The N-H stretching vibration of a secondary amide typically appears in this region.
~3000-3100	Medium	C-H Stretch (Aromatic)	C-H stretching vibrations of the phenyl group. [10]
~2850-3000	Medium	C-H Stretch (Aliphatic)	C-H stretching vibrations of the morpholinone ring and the methyl group. [10]
~1670-1690	Strong	C=O Stretch (Amide)	The amide carbonyl stretch is a very strong and characteristic absorption.
~1600, ~1495	Medium-Weak	C=C Stretch (Aromatic)	Characteristic absorptions for the phenyl ring.
~1100-1120	Strong	C-O-C Stretch (Ether)	The asymmetric stretching of the ether linkage in the morpholine ring.
~700-750	Strong	C-H Bending (Aromatic)	Out-of-plane bending for a monosubstituted benzene ring.

Interpretation and Causality:

The IR spectrum is expected to be dominated by the strong absorption of the amide carbonyl group. The presence of both aromatic and aliphatic C-H stretches will be evident. The broad N-H stretch of the amide and the strong C-O-C stretch of the ether are also key diagnostic peaks for confirming the morpholinone structure.

Predicted Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol: Mass Spectrometry

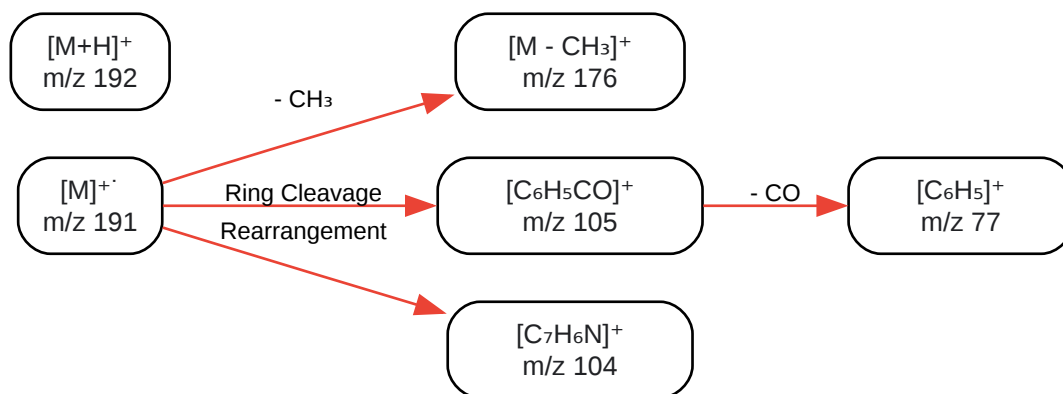
- **Sample Introduction:** The sample can be introduced via direct infusion or through a gas or liquid chromatograph.
- **Ionization Method:** Electrospray ionization (ESI) or electron ionization (EI) are common methods.
- **Mass Analyzer:** A quadrupole, time-of-flight (TOF), or ion trap analyzer.
- **Data Acquisition:** The mass-to-charge ratio (m/z) of the ions is measured.

Table 4: Predicted Key Mass Spectrometry Fragments for **5-Methyl-5-phenylmorpholin-3-one**

m/z	Proposed Fragment	Rationale
191	$[M]^{+ \cdot}$ (if EI)	The molecular ion peak.
192	$[M+H]^+$ (if ESI)	The protonated molecule.
176	$[M - CH_3]^+$	Loss of the methyl group.
105	$[C_6H_5CO]^+$	Benzoyl cation, a common fragment for phenyl ketones and related structures.
104	$[C_7H_6N]^+$	Fragment containing the phenyl and nitrogen.
77	$[C_6H_5]^+$	Phenyl cation.

Interpretation and Causality:

The molecular ion peak will confirm the molecular weight of the compound ($C_{10}H_{11}NO_2 = 191.20 \text{ g/mol}$). Common fragmentation pathways are expected to involve the loss of the methyl group and cleavage of the morpholinone ring. The phenyl group and fragments containing it will likely be prominent in the mass spectrum due to their stability.



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Figure 3: Predicted Mass Spectrometry Fragmentation Pathway.

Conclusion

This guide provides a comprehensive predicted spectral characterization of **5-Methyl-5-phenylmorpholin-3-one**. The interpretations are based on established principles of spectroscopic analysis and comparison with data from closely related molecules. While experimental verification is always the gold standard, this detailed predictive analysis serves as a valuable tool for researchers in the initial stages of synthesis, purification, and characterization of this and similar morpholinone-containing compounds. The provided protocols for data acquisition ensure that subsequent experimental work can be conducted in a standardized and reproducible manner.

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